

# Butyl Laurate: A Technical Guide for Life Science Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Butyl laurate

Cat. No.: B087112

[Get Quote](#)

## Abstract

**Butyl laurate**, the ester of n-butanol and lauric acid, is a compound with established applications in the cosmetic, food, and manufacturing industries. While its role as a biochemical reagent in life science research is an emerging area, its structural similarity to endogenous fatty acid esters suggests potential for significant biological activity. This technical guide provides a comprehensive overview of **butyl laurate**, summarizing its physicochemical properties, and exploring its potential applications in cellular and molecular biology. This document is intended for researchers, scientists, and drug development professionals interested in the utility of fatty acid esters as signaling molecules and biochemical tools.

## Introduction

**Butyl laurate** (butyl dodecanoate) is a saturated fatty acid ester recognized for its low toxicity and stability.<sup>[1]</sup> Traditionally used as a flavoring agent, fragrance component, and emollient, its potential as a bioactive molecule is an area of growing interest.<sup>[1][2]</sup> Fatty acid esters are increasingly recognized for their roles in cellular signaling, acting as modulators of various physiological processes. This guide synthesizes the current knowledge on **butyl laurate**, providing a foundation for its investigation as a biochemical reagent.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **butyl laurate** is essential for its application in experimental settings. The following table summarizes key data for this

compound.

| Property         | Value  | Reference(s)                            |
|------------------|--|---|
| Chemical Formula | C <sub>16</sub> H <sub>32</sub> O <sub>2</sub>       | <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight | 256.42 g/mol   |   |
| CAS Number       | 106-18-3   |   |
| Appearance       | Colorless to pale yellow liquid                      |   |
| Odor             | Fatty, fruity, peanut-like                           |   |
| Melting Point    | -10 °C   |   |
| Boiling Point    | 180 °C at 18 mmHg                                    |   |
| Density          | 0.853 - 0.863 g/cm <sup>3</sup> at 25 °C             |   |
| Solubility       | Insoluble in water; soluble in most organic solvents |   |
| LogP             | 6.51   |   |

## Potential Biological Activities and Applications in Life Science Research

While direct studies on the specific biological activities of **butyl laurate** as a biochemical reagent are limited, the activities of its parent molecule, lauric acid, and other laurate esters provide a basis for hypothesizing its potential roles.

### Antimicrobial Properties

Lauric acid is well-documented for its antimicrobial properties, particularly against Gram-positive bacteria. Several laurate esters have also demonstrated antimicrobial efficacy. For instance, monolaurin, sucrose monolaurate, and erythorbyl laurate have shown bacteriostatic and bactericidal effects against *Staphylococcus aureus* and *Listeria monocytogenes*. However, simple esters like methyl laurate and ethyl laurate have shown a lack of significant activity against *S. aureus*. The antimicrobial potential of **butyl laurate** remains to be quantitatively determined.

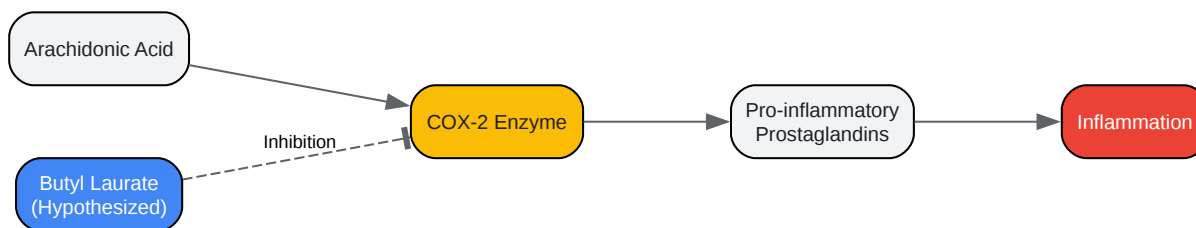
The following table presents minimum inhibitory concentration (MIC) values for lauric acid and various laurate esters against common bacterial strains, providing a comparative context for potential future studies on **butyl laurate**.

| Compound            | Test Organism          | MIC (mM)  | Reference(s) |
|---------------------|------------------------|-----------|--------------|
| Monolaurin          | Listeria monocytogenes | 0.1       |              |
| Sucrose monolaurate | Listeria monocytogenes | 0.4       |              |
| Erythorbyl laurate  | Listeria monocytogenes | 0.6       |              |
| Monolaurin          | Staphylococcus aureus  | 0.2 - 0.4 |              |
| Sucrose monolaurate | Staphylococcus aureus  | 0.2 - 0.4 |              |
| Erythorbyl laurate  | Staphylococcus aureus  | 0.2 - 0.4 |              |

## Anti-inflammatory Activity

Fatty acids and their esters are known to modulate inflammatory signaling pathways. A potential mechanism for the anti-inflammatory effects of dodecanoate esters is the inhibition of cyclooxygenase (COX) enzymes, which are crucial for the production of prostaglandins. While quantitative data on the anti-inflammatory activity of **butyl laurate** is not currently available, this represents a promising area for future investigation.

The proposed mechanism of action for the anti-inflammatory effects of dodecanoate esters is depicted in the following diagram:



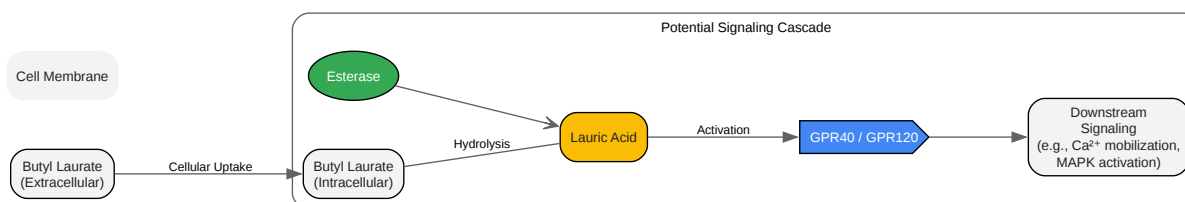
[Click to download full resolution via product page](#)

### Hypothesized Anti-inflammatory Pathway of **Butyl Laurate**.

## Role in Cellular Signaling

Fatty acid esters can act as signaling molecules by interacting with specific cellular receptors. While direct evidence for **butyl laurate** is not available, lauric acid is a known agonist for G-protein coupled receptors GPR40 and GPR120, which are involved in various metabolic processes. It is plausible that **butyl laurate**, after cellular uptake and hydrolysis to lauric acid, could indirectly modulate these pathways.

The following diagram illustrates the potential involvement of **butyl laurate** in cellular signaling following its conversion to lauric acid.



[Click to download full resolution via product page](#)

### Potential Cellular Signaling Pathway Involving **Butyl Laurate**.

## Experimental Protocols

Detailed experimental protocols for the use of **butyl laurate** as a biochemical reagent are not widely published. However, based on methodologies for similar compounds, the following general protocols can be adapted.

## General Stock Solution Preparation

Due to its lipophilic nature, **butyl laurate** is insoluble in aqueous media.

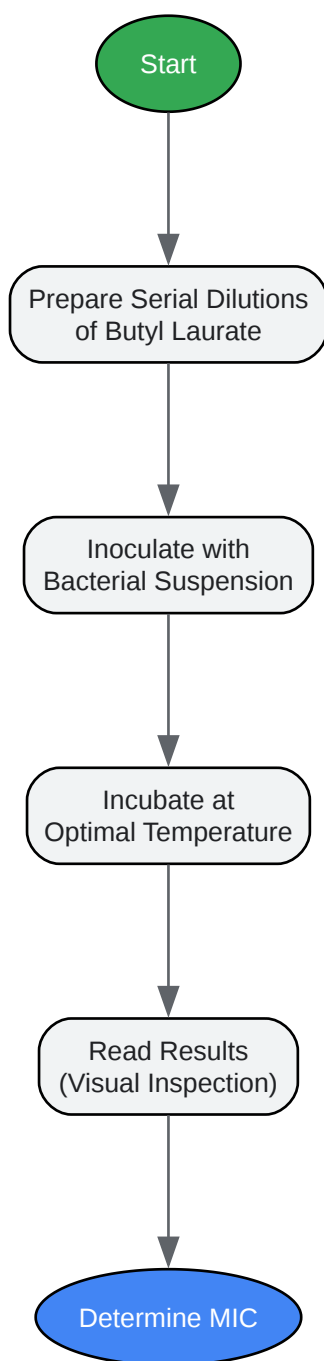
- Prepare a high-concentration stock solution of **butyl laurate** in a sterile, organic solvent such as dimethyl sulfoxide (DMSO) or ethanol.
- For cell-based assays, further dilute the stock solution in the appropriate cell culture medium to the final desired concentration immediately before use.
- Ensure the final concentration of the organic solvent in the culture medium is below the threshold of toxicity for the specific cell line being used (typically <0.5% v/v).

## In Vitro Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol can be adapted to determine the Minimum Inhibitory Concentration (MIC) of **butyl laurate**.

- Prepare a 2-fold serial dilution of **butyl laurate** in a 96-well microtiter plate using an appropriate broth medium (e.g., Mueller-Hinton Broth).
- Inoculate each well with a standardized bacterial suspension (approximately  $5 \times 10^5$  CFU/mL).
- Include positive (bacteria without **butyl laurate**) and negative (broth only) controls.
- Incubate the plate at the optimal temperature for the bacterial species (e.g., 37°C) for 18-24 hours.
- The MIC is the lowest concentration of **butyl laurate** that completely inhibits visible bacterial growth.

The general workflow for determining the MIC is as follows:



[Click to download full resolution via product page](#)

Workflow for Minimum Inhibitory Concentration (MIC) Assay.

## Safety and Handling

**Butyl laurate** is generally considered to have low toxicity. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has determined that there is "no safety concern at

current levels of intake when used as a flavouring agent". However, as with any chemical reagent, appropriate safety precautions should be taken.

- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Handle in a well-ventilated area.
- Avoid contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

## Conclusion

**Butyl laurate** presents an intriguing, yet underexplored, opportunity for life science research. Its physicochemical properties and the known biological activities of related laurate esters suggest its potential as a modulator of antimicrobial and anti-inflammatory pathways. Further research is required to elucidate its specific mechanisms of action, quantify its biological effects, and establish standardized protocols for its use as a biochemical reagent. This guide provides a foundational resource to stimulate and support such investigations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. CAS 106-18-3: Butyl laurate | CymitQuimica [cymitquimica.com]
- 3. Butyl laurate | C16H32O2 | CID 61015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Butyl Laurate: A Technical Guide for Life Science Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087112#butyl-laurate-as-a-biochemical-reagent-in-life-science]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)